

Deoxynivalenol Immunoassays: A Comparative Guide to Antibody Cross-Reactivity

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Compound of Interest		
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For researchers, scientists, and drug development professionals, understanding the specificity of antibodies used in immunoassays for the mycotoxin Deoxynivalenol (DON) is critical for accurate quantification and risk assessment. This guide provides a comparative analysis of the cross-reactivity of various DON antibodies with its key metabolites and other structurally related mycotoxins, supported by experimental data and detailed protocols.

Deoxynivalenol, a type B trichothecene mycotoxin produced by Fusarium species, is a frequent contaminant of cereal grains worldwide.[1][2] Its presence in food and feed poses a significant health risk to humans and animals.[2] Immunoassays, particularly enzyme-linked immunosorbent assays (ELISAs), are widely used for the rapid screening of DON due to their high throughput, sensitivity, and ease of use.[1] However, the accuracy of these assays is highly dependent on the specificity of the monoclonal or polyclonal antibodies employed.

The co-occurrence of DON with its acetylated derivatives, 3-acetyldeoxynivalenol (3-Ac-DON) and 15-acetyldeoxynivalenol (15-Ac-DON), as well as modified forms like DON-3-glucoside, presents a significant analytical challenge.[3][4] Cross-reactivity of DON antibodies with these analogs can lead to an overestimation of DON concentration, impacting regulatory compliance and toxicological risk assessment.[3][4] This guide examines the cross-reactivity profiles of several commercial and research-based DON immunoassays.

Comparative Analysis of Cross-Reactivity

The cross-reactivity of an antibody is typically determined by comparing the concentration of the target analyte (DON) that causes 50% inhibition (IC50) of the signal with the IC50 of a





competing analyte. The following table summarizes the reported cross-reactivity of various DON antibodies with common DON analogs and other mycotoxins.



Antibody/Assay Kit	Analyte	Cross-Reactivity (%)	Reference
RIDASCREEN®DON ELISA	DON-3-glucoside	82 - 98%	[3][4]
AGRAQUANT DON EIA	DON-3-Glucoside	High	[5]
3- Acetyldeoxynivalenol (3-Ac-DON)	High	[5]	
15- Acetyldeoxynivalenol (15-Ac-DON)	Moderate	[5]	
Nivalenol	High	[5]	_
Fusarenone X	Moderate to High	[5]	
VERATOX for DON 5/5	3- Acetyldeoxynivalenol (3-Ac-DON)	Cross-reactive	[6]
Other trichothecenes	Does not bind	[6]	
Research Monoclonal Antibody (unnamed)	3- Acetyldeoxynivalenol (3-Ac-DON)	55.2%	[7]
15- Acetyldeoxynivalenol (15-Ac-DON)	<0.1%	[7]	
T-2 toxin	6.3%	[7]	
Monoclonal Antibody (from nivalenol-glycine conjugate)	Deoxynivalenol (DON)	57.2% (relative to 3-Ac-DON)	
3- Acetyldeoxynivalenol	100%		



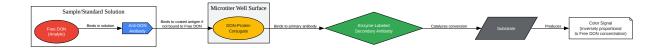
(3-Ac-DON)			
15- Acetyldeoxynivalenol (15-Ac-DON)	9.1% (relative to 3-Ac- DON)		
Nivalenol	39.5% (relative to 3-Ac-DON)		
Fusarenon-X	0.9% (relative to 3-Ac-DON)	[8]	
Anti-DON Antiserum (polyclonal)	3- Acetyldeoxynivalenol (3-Ac-DON)	100%	[9]
15- Acetyldeoxynivalenol (15-Ac-DON)	1.1%	[9]	
Nivalenol	0.063%	[9]	
Fusarenon X	0.016%	[9]	

Experimental Methodologies

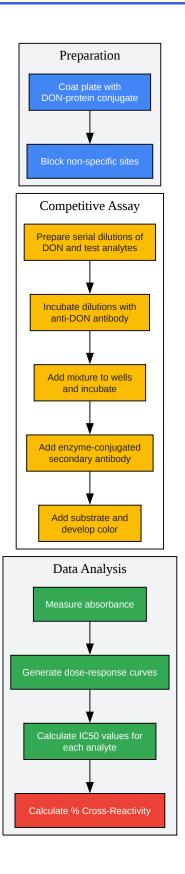
The determination of antibody cross-reactivity is fundamental to the validation of any immunoassay. A competitive ELISA format is most commonly employed for this purpose.

Principle of Competitive ELISA for DON Detection









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